Structure and molecular weight of 5-Chloro-2-pyridylzinc bromide

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Compound of Interest	
Compound Name:	*5-Chloro-2-pyridylzinc bromide*
CAS No.:	*935433-88-8*
Cat. No.:	*B2981461*

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Technical Monograph: 5-Chloro-2-pyridylzinc Bromide

Structure, Synthesis, and Application in Negishi Cross-Coupling

Executive Summary

5-Chloro-2-pyridylzinc bromide is a specialized organozinc reagent used primarily in the pharmaceutical and agrochemical industries for the introduction of the 5-chloropyridine motif via palladium-catalyzed cross-coupling (Negishi coupling). Unlike organolithium or Grignard reagents, which often undergo unwanted side reactions (such as nucleophilic attack on the pyridine ring or "halogen dance" rearrangements), this organozinc species offers exceptional chemoselectivity and functional group tolerance.

This guide details the physiochemical properties, salt-stabilized structural dynamics, and the industry-standard "Knochel-type" preparation protocols required to handle this reagent effectively.

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Part 1: Structural Characterization & Physiochemical Properties

Molecular Identity

The reagent is typically generated in situ or supplied as a solution in Tetrahydrofuran (THF). While the "naked" molecular weight is provided below, researchers must account for the solvation shell and stabilizing salts (e.g., LiCl) present in high-performance formulations.

Property	Data
IUPAC Name	Bromo(5-chloropyridin-2-yl)zinc
Chemical Formula	
Molecular Weight	257.83 g/mol
CAS Number (Solution)	Varies by formulation (e.g., generic pyridyl zincs or proprietary)
Appearance	Dark grey to black solution (depending on Zn source)
Concentration	Typically 0.5 M in THF
Density	~0.99 - 1.05 g/mL (THF solution)

Solution-State Structural Dynamics

In pure THF, organozinc halides exist in a Schlenk equilibrium. However, modern preparation methods (see Section 2) often utilize Lithium Chloride (LiCl) to solubilize the zinc species.

The Knochel Complex: When prepared using Zn/LiCl, the reagent forms a zincate-like species:

This coordination of LiCl breaks down polymeric aggregates of zinc reagents, significantly increasing solubility and reactivity during the transmetallation step of cross-coupling cycles.

Part 2: Synthesis & Preparation Protocols[8]

The Challenge of Pyridyl Metallation

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Direct lithiation of 2-bromo-5-chloropyridine is hazardous due to the rapid "halogen dance"—a migration of the halogen atom on the ring—and nucleophilic attack on the C-N double bond. Direct insertion of Zinc is the superior method as it avoids these side reactions.

Protocol: Direct Insertion (Knochel Method)

This protocol uses LiCl-mediated zinc insertion, which is robust and scalable.[1]

Reagents:

- Precursor: 2-Bromo-5-chloropyridine (CAS: 40473-01-6)[2]
- Metal: Zinc dust (activated)
- Additive: Lithium Chloride (anhydrous)
- Solvent: Anhydrous THF
- Activators: 1,2-Dibromoethane (5 mol%), Trimethylsilyl chloride (TMSCl, 1 mol%)

Step-by-Step Methodology:

- Drying (Critical): Flame-dry a Schlenk flask under Argon. Add LiCl (1.5 equiv) and heat under vacuum (150°C) for 1 hour to remove all traces of water.
- Zinc Activation:
  - Cool flask to RT. Add Zinc dust (1.5 equiv) and anhydrous THF.
  - Add 1,2-dibromoethane (5 mol%) and reflux for 1 minute. Cool.
  - Add TMSCl (1 mol%) and stir for 5 minutes. (The solution should turn slightly grey/foamy, indicating oxide removal).
- Insertion:
  - Add 2-Bromo-5-chloropyridine (1.0 equiv) dissolved in THF dropwise at RT.

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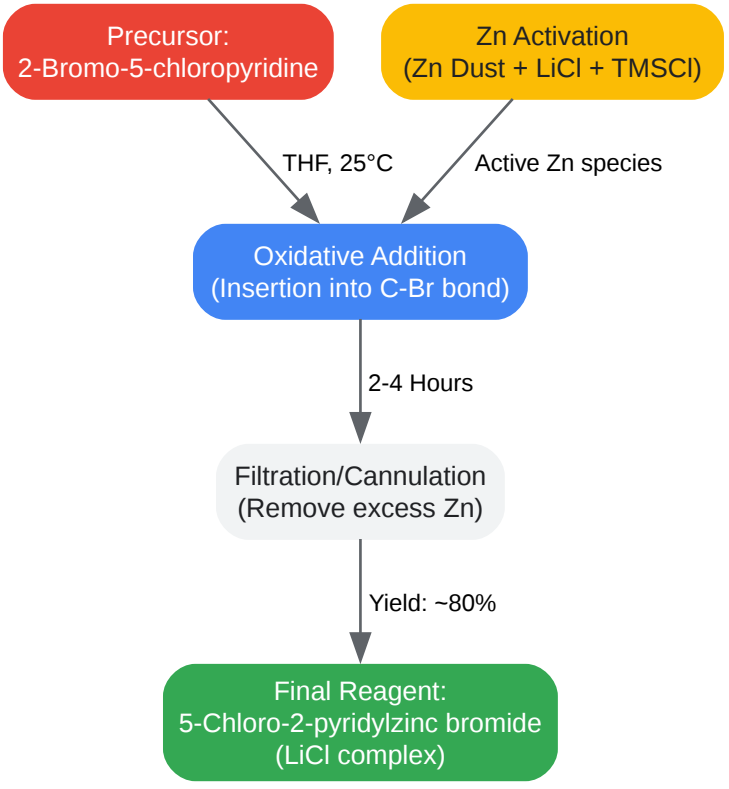
- Reaction Monitoring: Stir at 25°C for 2–4 hours. Monitor consumption of the bromide by GC-MS (quench aliquot with water; look for 3-chloropyridine vs starting material).

- Filtration: Allow excess Zn to settle. Cannulate the supernatant into a fresh, dry Schlenk flask.

- Titration: Titrate using Iodine (

) in THF to determine exact molarity (typically 60–80% yield).

Visualization: Synthesis Workflow



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Figure 1: Critical workflow for the LiCl-mediated preparation of **5-Chloro-2-pyridylzinc bromide**.

Part 3: Reactivity & Applications

The Negishi Coupling

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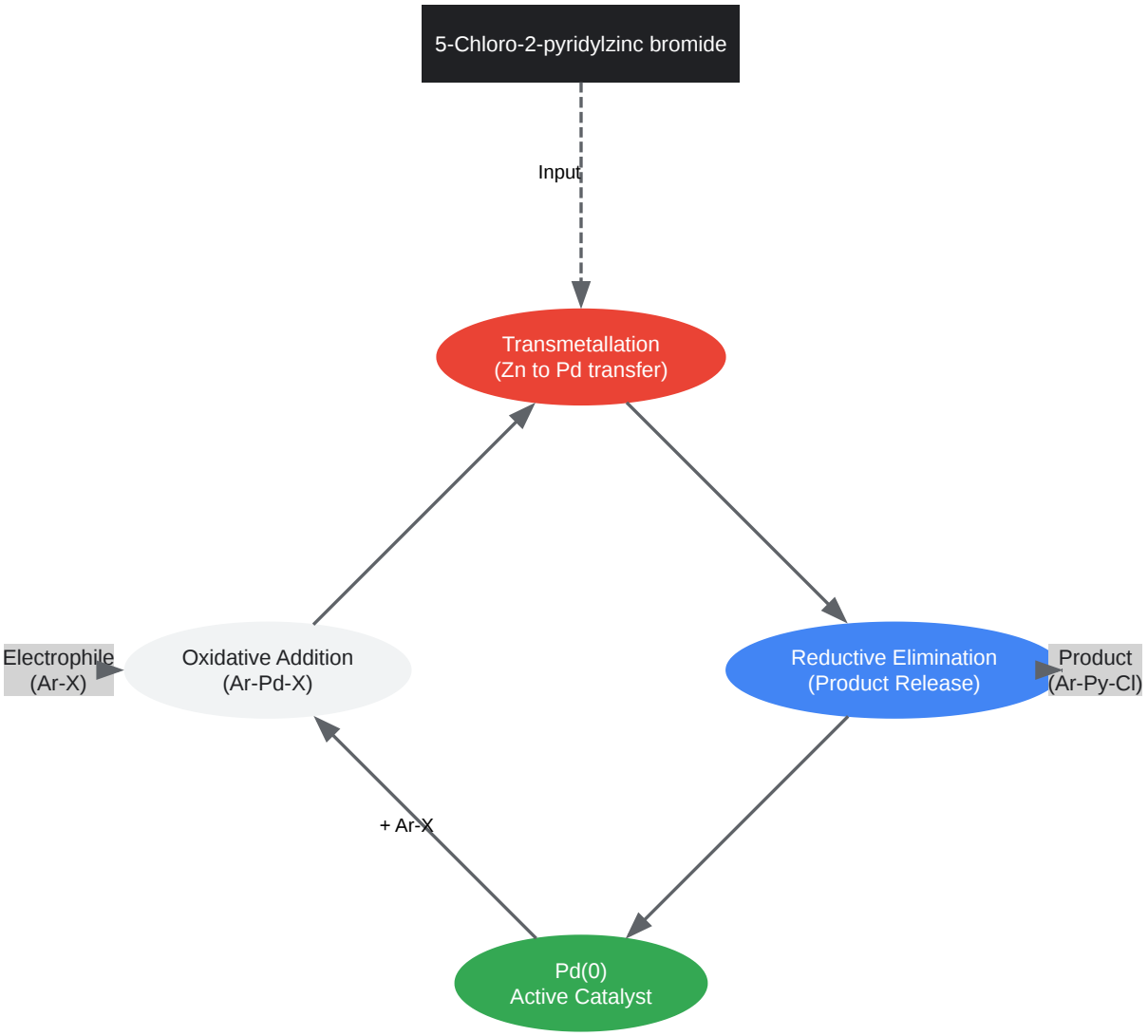
The primary utility of **5-Chloro-2-pyridylzinc bromide** is in forming C-C bonds with aryl or heteroaryl halides. The zinc reagent acts as the nucleophile.[3][4][5]

Mechanism Specifics:

- Oxidative Addition: Pd(0) inserts into the electrophile (e.g., Aryl-Iodide).
- Transmetallation: The rate-determining step where the Pyridyl group transfers from Zn to Pd. Note: This step is accelerated by the presence of LiCl.[1]
- Reductive Elimination: The product is released, regenerating Pd(0).

Visualization: Catalytic Cycle

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Figure 2: Negishi catalytic cycle highlighting the entry point of the zinc reagent.

Part 4: Handling, Safety & Stability

Stability Profile

- Air/Moisture: Highly sensitive. Exposure results in rapid protonation to 3-chloropyridine and formation of zinc salts.

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- Thermal: moderately stable at room temperature (25°C) under inert atmosphere (Argon/Nitrogen) for weeks.
- Storage: Recommended at 0–5°C to prevent slow disproportionation.

Titration (Quality Control)

Before use in critical GMP steps, the reagent must be titrated.

- Method: Iodine Titration.
- Indicator: None required (persistence of brown

  color).
- Reaction:

  .
- Calculation: Molarity = (mmol

) / (Volume of Zn aliquot).

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